

The Lethal Synthesis: A Technical Guide to Sulprofos Oxon

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Compound of Interest

Compound Name: *Sulprofos oxon*

CAS No.: *38527-90-1*

Cat. No.: *B1606798*

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Topic: Discovery, History, and Technical Characterization of **Sulprofos Oxon** Content Type: Technical Whitepaper Audience: Researchers, Toxicologists, and Drug Development Professionals

Executive Summary

Sulprofos Oxon is the bioactive metabolite of Sulprofos (O-Ethyl O-[4-(methylthio)phenyl] S-propyl phosphorodithioate), an organophosphate insecticide developed by Bayer AG in the mid-1970s (marketed as Bolstar). While the parent compound, Sulprofos, is chemically stable and lipophilic, it functions as a "pro-poison." It possesses weak anticholinesterase activity until it undergoes oxidative desulfuration in vivo.

This transformation—often termed "lethal synthesis"—converts the thion ($P=S$) moiety into the oxon ($P=O$) moiety. The resulting **Sulprofos Oxon** is a potent, irreversible inhibitor of acetylcholinesterase (AChE), driving the acute cholinergic toxicity associated with exposure. This guide analyzes the transition from parent to metabolite, the kinetics of enzyme inhibition, and the protocols for synthesis and detection.

Historical Genesis: The Bayer Phosphorodithioates

In the post-WWII era, the "Golden Age" of organophosphate (OP) synthesis was dominated by Bayer AG, led by the pioneering work of Gerhard Schrader. By the 1970s, resistance to first-generation OPs (like parathion) and environmental persistence concerns drove the development of phosphorodithioates.

- 1975: Mobay Chemical Corporation (a US division of Bayer) registers Sulprofos.
- The Innovation: Unlike parathion, which utilized a diethyl phosphate scaffold, Sulprofos incorporated an S-propyl ester and a 4-(methylthio)phenyl group. This structural modification increased lipophilicity and altered the metabolic degradation profile, allowing it to target lepidopteran pests in cotton that had developed resistance to other OPs.

The scientific community quickly recognized that, like its predecessors, Sulprofos was biologically inert until activated. The focus of toxicological research shifted immediately to its oxygen analog: **Sulprofos Oxon**.

Chemical Identity & Synthesis Protocol

To study the toxicokinetics of Sulprofos, researchers require the pure oxon standard. Since the oxon is unstable in the environment (hydrolyzing rapidly compared to the parent), it must be synthesized de novo in the laboratory for analytical calibration.

Structural Transformation

The core transformation involves the replacement of the sulfur atom double-bonded to phosphorus ($P=S$) with an oxygen atom ($P=O$).

Feature	Sulprofos (Parent)	Sulprofos Oxon (Metabolite)
CAS Number	35400-43-2	35400-43-2 (analog)
Molecular Formula	C ₁₂ H ₁₉ O ₂ PS ₃	C ₁₂ H ₁₉ O ₃ PS ₂
Phosphorus Bond	Thiono (P=S)	Oxo (P=O)
AChE Potency	Low ()	High ()
Polarity	Highly Lipophilic	Moderately Polar

Laboratory Synthesis Protocol (Oxidation)

Objective: Synthesize **Sulprofos Oxon** from technical grade Sulprofos for use as an analytical standard. Principle: Electrophilic attack on the P=S bond using a peracid.

Reagents:

- Sulprofos (Technical grade, >95% purity)
- m-Chloroperoxybenzoic acid (mCPBA, <77% to prevent over-oxidation)
- Dichloromethane (DCM, anhydrous)
- Sodium bicarbonate ()

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 mmol of Sulprofos in 10 mL of anhydrous DCM in a round-bottom flask. Cool to 0°C in an ice bath to control the exotherm.
- Oxidation: Add 1.1 equivalents of mCPBA dropwise dissolved in DCM. The slight excess ensures complete conversion of the P=S bond without oxidizing the sulfide on the phenyl ring to a sulfoxide/sulfone (though trace sulfoxide formation is a common impurity).

- Reaction Monitoring: Stir at 0°C for 30 minutes. Monitor via TLC (Hexane:Ethyl Acetate 8:2). The oxon will appear as a more polar spot (lower R_f) than the parent.
- Quenching: Wash the reaction mixture twice with saturated sodium bicarbonate solution to neutralize m-chlorobenzoic acid byproducts.
- Isolation: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify via flash column chromatography on silica gel.

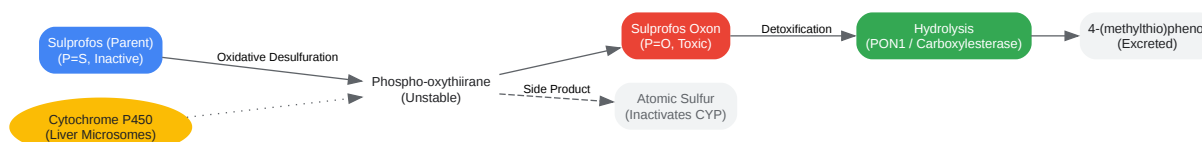
Critical Note: The methylthio group on the phenyl ring is also susceptible to oxidation. Strict temperature control (0°C) and stoichiometric control are required to favor P=S oxidation over S-oxidation.

Metabolic Activation: The Lethal Synthesis

The toxicity of Sulprofos is dependent on bioactivation. This process occurs primarily in the liver, mediated by Cytochrome P450 monooxygenases (specifically CYP1A2 and CYP3A4 families).

The Desulfuration Mechanism

The P450 enzyme inserts an oxygen atom into the P=S bond, forming a transient phosphoxythiirane intermediate. This unstable ring collapses, ejecting elemental sulfur (which can bind to and inhibit the P450 enzyme itself, a "suicide inhibition" mechanism) and leaving the P=O oxon.



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Figure 1: The metabolic pathway of Sulprofos. The P450-mediated desulfuration creates the toxic oxon, which is subsequently detoxified by paraoxonase (PON1) or binds to AChE.

Toxicodynamics: AChE Inhibition Kinetics

The "lethal" nature of the oxon lies in its affinity for the serine hydroxyl group in the active site of Acetylcholinesterase (AChE).^[1]

The Bimolecular Rate Constant ()

The potency of an OP is defined by the bimolecular rate constant,

, which combines the affinity (

) and the phosphorylation rate (

).^{[1][2]}

Where:

- = Enzyme (AChE)^{[1][2][3][4][5]}
- = Inhibitor (**Sulprofos Oxon**)
- = Reversible Michaelis complex
- = Irreversibly phosphorylated enzyme

Comparative Potency: While Sulprofos (parent) has a negligible

, **Sulprofos Oxon** exhibits kinetics typical of phenyl-substituted organophosphates:

- Sulprofos (Thion):

(Virtually inactive)

- **Sulprofos Oxon:**

This

-fold increase in reactivity explains why symptoms of poisoning (miosis, fasciculations, respiratory failure) appear only after the metabolic lag time required for oxon formation.

Aging and Reactivation

Once the oxon phosphorylates the enzyme, the complex can undergo "aging." This involves the dealkylation of the phosphoryl group (loss of the S-propyl or O-ethyl group).

- Non-Aged: Can be reactivated by oximes (e.g., Pralidoxime/2-PAM).
- Aged: The enzyme is permanently inhibited and cannot be reactivated. **Sulprofos oxon**, containing an S-propyl leaving group, forms a diethyl-phosphorylated enzyme (if the S-propyl leaves) or a mixed ester. The rate of aging determines the therapeutic window for oxime administration.

Analytical Forensics: Detection Methodology

For researchers and environmental forensic scientists, detecting the oxon is critical for proving "recent activation" or environmental oxidation.

Extraction (QuEChERS)

The standard protocol for isolating Sulprofos and its oxon from biological matrices (plasma, tissue) or vegetation is QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe).

- Homogenization: 10g sample + 10mL Acetonitrile (ACN).
- Salting Out: Add 4g
+ 1g NaCl. Shake vigorously.
- Centrifugation: 3000 rpm for 5 mins.

- Dispersive SPE Cleanup: Transfer supernatant to tube containing PSA (Primary Secondary Amine) to remove fatty acids/sugars.

Instrumental Analysis (GC-MS/MS)

Gas Chromatography-Tandem Mass Spectrometry is the gold standard due to the volatility of the oxon.

- Column: Rxi-5Sil MS (30m x 0.25mm).
- Carrier Gas: Helium (1 mL/min).
- Ionization: Electron Impact (EI) at 70eV.
- MRM Transitions:
 - Sulprofos Parent: m/z 322
156 (Quantifier).
 - **Sulprofos Oxon**: m/z 306
140 (Quantifier). Note: The mass shift of -16 amu corresponds to the S
O exchange.

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